

Technical Guide: Spermidine-13C4 (Hydrochloride) Properties & Stability

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Spermidine-13C4 (hydrochloride)

Cat. No.: B12408102

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Executive Summary

Spermidine-13C4 (hydrochloride) is a stable isotope-labeled polyamine utilized primarily as an internal standard (IS) in quantitative liquid chromatography-tandem mass spectrometry (LC-MS/MS). The incorporation of four Carbon-13 atoms into the butyl backbone provides a mass shift of +4 Da relative to endogenous spermidine.

This guide details the physicochemical properties, stability dynamics, and validated experimental workflows for this compound. Its primary application is to correct for ionization suppression, recovery losses, and matrix effects during the quantification of polyamines in complex biological matrices (plasma, tissue, and cell culture).

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Spermidine-13C4 is typically supplied as the trihydrochloride salt.[1] The salt form is chosen over the free base to prevent oxidation and improve water solubility.

Table 1: Physicochemical Specifications

Property	Specification	Notes
Compound Name	Spermidine-13C4 (trihydrochloride)	Labeled on the butyl chain (tetramethylene).[1][2]
CAS Number	1313734-84-7	Specific to the 13C4 labeled salt form.[3][1][4]
Linear Formula	$\text{NH}_2\text{-(CH}_2\text{)}_3\text{-NH-}^{(13}\text{CH}_2\text{)}_4\text{-NH}_2$ [1][5][2] • 3HCl	The 4-carbon chain is isotopically enriched.
Molecular Weight	258.60 g/mol	Unlabeled 3HCl salt is ~254.63 g/mol .
Free Base MW	~149.25 g/mol	Unlabeled free base is ~145.25 g/mol .
Isotopic Purity	≥99 atom % 13C	Critical to prevent "cross-talk" with analyte signals.
Solubility	Water: ~50 mg/mL	Highly soluble in polar solvents.
Appearance	White to off-white crystalline solid	Hygroscopic.
pKa Values	~8.4, 9.9, 10.9	Polycationic at physiological pH.

Stability Dynamics & Storage Protocols

Polyamines are chemically reactive amines. While the hydrochloride salt stabilizes the molecule against oxidation compared to the free base, strict handling protocols are required to maintain isotopic integrity and concentration accuracy.

Critical Stability Factors

- **Hygroscopicity:** The trihydrochloride salt is extremely hygroscopic. Exposure to ambient moisture causes the powder to deliquesce, altering the effective mass and concentration calculations.

- Adsorption (The "Sticky" Problem): Polyamines carry a high positive charge density. They adhere strongly to negatively charged surfaces, particularly borosilicate glass. Always use polypropylene (PP) or polyethylene (PE) consumables.
- Oxidation: While less prone than the free base, aqueous solutions can degrade over time if exposed to light and oxygen.

Storage & Handling Workflow

- Solid State: Store at -20°C under desiccation. Allow the vial to equilibrate to room temperature before opening to prevent condensation.
- Stock Solutions:
 - Solvent: Dissolve in 0.1 M HCl rather than pure water. The acidic pH ensures full protonation, reducing adsorption to vessel walls.
 - Temperature: Store aliquots at -80°C.
 - Shelf Life: Aqueous stocks are stable for <24 hours at room temperature. Frozen acidic stocks (-80°C) are stable for 6 months.

Technical Application: LC-MS/MS Logic Why Spermidine-13C4?

In LC-MS/MS, polyamines suffer from severe matrix effects (ion suppression) due to co-eluting phospholipids and salts. An external calibration curve is insufficient.

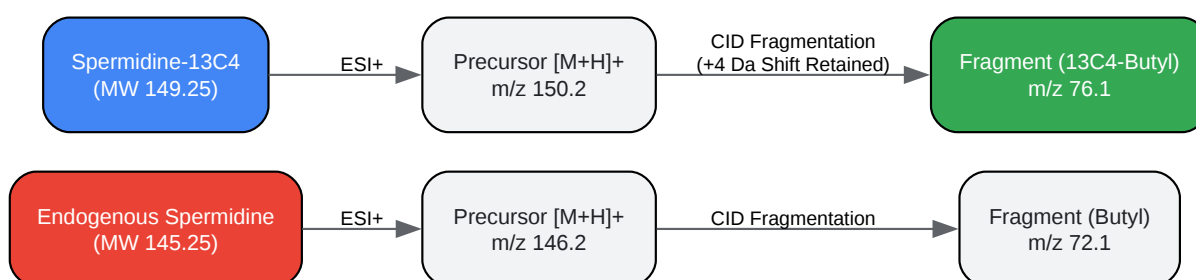
- Co-elution: Spermidine-13C4 chromatographically co-elutes with endogenous spermidine.
- Compensation: Any ionization suppression affecting the analyte affects the IS identically. The ratio of Analyte/IS remains constant, ensuring accurate quantification.

Mass Spectrometry Transitions

The 13C label is located on the butyl chain. This impacts the precursor and specific product ions.

- Precursor Ion (Q1): 150.2 m/z (M+H)⁺
- Common Fragments (Q3):
 - Loss of NH₃: 133.2 m/z
 - Cleavage of Aminopropyl: The label remains on the butyl fragment.

Diagram 1: Mass Shift & Fragmentation Logic



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Caption: Mass shift logic showing retention of the +4 Da label on the butyl backbone fragment during MS/MS analysis.

Validated Experimental Protocols

This section outlines a validated workflow for extracting polyamines from tissue/plasma using Spermidine-13C4 as the Internal Standard.

Stock Solution Preparation

- Weighing: Rapidly weigh ~2.6 mg of Spermidine-13C4 (3HCl) into a polypropylene tube.
- Dissolution: Add 10 mL of 0.1 M HCl.
 - Note: Do not use pure water. The acid prevents wall adsorption.
- Concentration: This yields a ~1 mM stock (calculated as free base).

- Storage: Aliquot into 100 μ L volumes in PP tubes. Store at -80°C .

Sample Extraction (TCA Precipitation Method)

Context: Trichloroacetic acid (TCA) is superior to organic solvents for polyamine extraction as the acidic environment stabilizes the analytes.

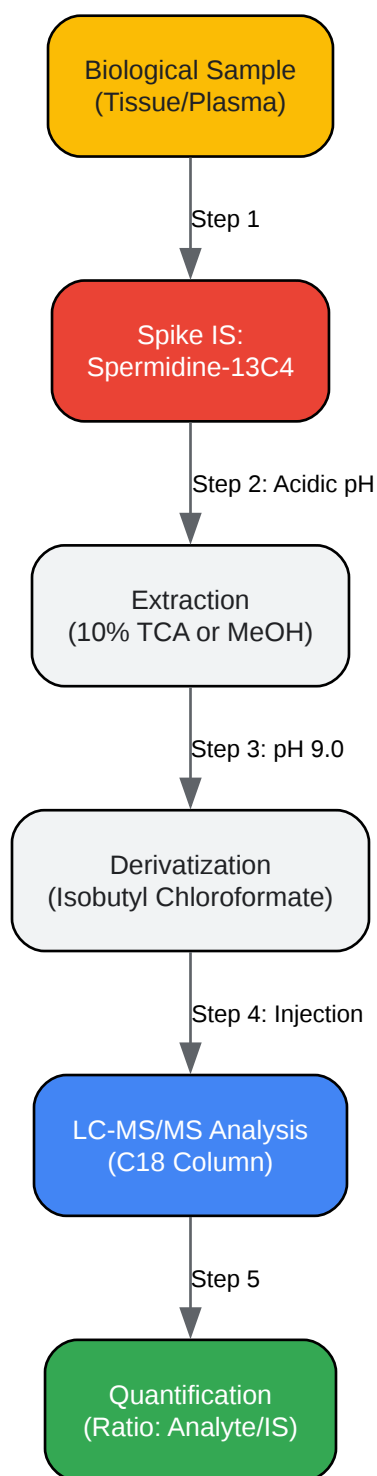
- Homogenization: Add 200 μ L of Tissue/Plasma to a PP tube.
- IS Spiking (Critical Step): Add 10 μ L of Spermidine- $^{13}\text{C}_4$ working solution (e.g., 10 μM) before extraction. This corrects for recovery losses.
- Precipitation: Add 200 μ L of 10% TCA. Vortex vigorously for 30 seconds.
- Incubation: Ice bath for 10 minutes.
- Centrifugation: 14,000 x g for 10 mins at 4°C .
- Supernatant Collection: Transfer supernatant to a fresh PP vial.
 - Decision Point: Analyze directly (HILIC mode) or Derivatize (Reverse Phase).

Derivatization (Isobutyl Chloroformate)

Context: Polyamines are very polar and difficult to retain on C18 columns. Derivatization increases hydrophobicity.

- Buffer: Mix 50 μ L Supernatant + 100 μ L Borate Buffer (pH 9.0).
- Reagent: Add 50 μ L Isobutyl Chloroformate (diluted in acetonitrile).
- Reaction: Incubate at 35°C for 15 mins.
- Extraction: Add 300 μ L Diethyl Ether (or Hexane), vortex, and centrifuge.
- Dry Down: Evaporate the organic layer and reconstitute in Mobile Phase (50:50 MeOH:Water).

Diagram 2: Extraction & Analysis Workflow



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Caption: Step-by-step workflow ensuring the Internal Standard equilibrates with the sample matrix prior to protein precipitation.

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- MedChemExpress.**Spermidine-13C4 (hydrochloride)** Datasheet.

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Sources

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